

physical and chemical properties of monoethanolamine lauryl sulfate

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Compound of Interest

Compound Name: Monoethanolamine lauryl sulfate

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An In-depth Technical Guide to the Physical and Chemical Properties of **Monoethanolamine Lauryl Sulfate**

For Researchers, Scientists, and Drug Development Professionals

Introduction: **Monoethanolamine Lauryl Sulfate** (MEA-Lauryl Sulfate) is an anionic surfactant widely utilized in the cosmetic, personal care, and pharmaceutical industries.[1][2] Its popularity stems from its excellent foaming, emulsifying, and cleansing properties, coupled with a reputation for being milder on the skin compared to other sulfates.[1] This technical guide provides a comprehensive overview of the core physical and chemical properties of MEA-Lauryl Sulfate, detailed experimental protocols for their characterization, and visual representations of key processes and mechanisms.

Core Physical and Chemical Properties

The fundamental properties of MEA-Lauryl Sulfate are summarized below. These values are critical for formulation development, quality control, and predicting its behavior in various applications.

General and Physical Properties

Property	Value/Description	Source(s)
Appearance	Clear to slightly yellow liquid at room temperature.	[1]
Odor	Distinctive.	[1]
Solubility	Good solubility in water; insoluble in oils.	[1]
Density	Approximately 1.03 g/mL.	[1]
Boiling Point	~492.50 °C @ 760.00 mm Hg (estimated).	[3]
Flash Point	~485.00 °F (251.60 °C) (estimated).	[3]

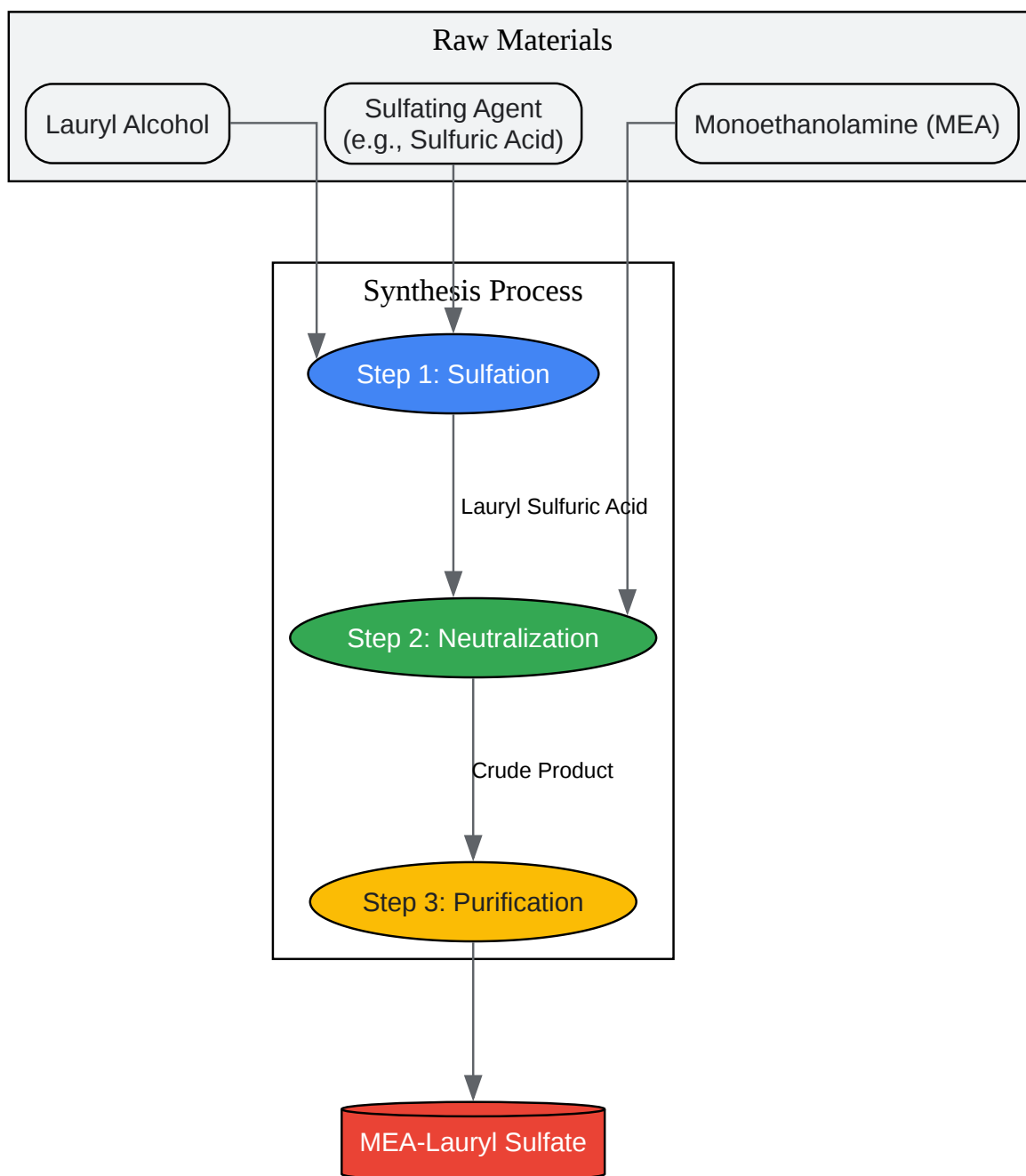
Chemical and Surfactant Properties

Property	Value/Description	Source(s)
Chemical Name	Monoethanolamine Lauryl Sulfate	[1][2]
INCI Name	MEA-Lauryl Sulfate	[1]
CAS Number	4722-98-9	[4]
Molecular Formula	C ₁₄ H ₃₃ NO ₅ S	[2][4]
Molar Mass	Approximately 327.48 g/mol .	[4]
pH (as supplied)	3.0 to 4.0	[1]
Critical Micelle Concentration (CMC)	Varies; a key parameter determined experimentally.	[5]
logP (o/w)	5.395 (estimated).	[3]

Synthesis and Mechanism of Action

Synthesis of Monoethanolamine Lauryl Sulfate

The synthesis of MEA-Lauryl Sulfate is a multi-step process involving the sulfation of lauryl alcohol followed by neutralization with monoethanolamine.[1]



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Caption: Synthesis workflow for **Monoethanolamine Lauryl Sulfate**.

Mechanism of Action: Micelle Formation

As a surfactant, MEA-Lauryl Sulfate reduces the surface tension of a liquid.^[2] Above a specific concentration, the Critical Micelle Concentration (CMC), individual surfactant molecules (monomers) aggregate to form micelles. These structures are crucial for the cleansing and emulsifying actions, as their hydrophobic cores can encapsulate oils and dirt, which can then be washed away.^[6]

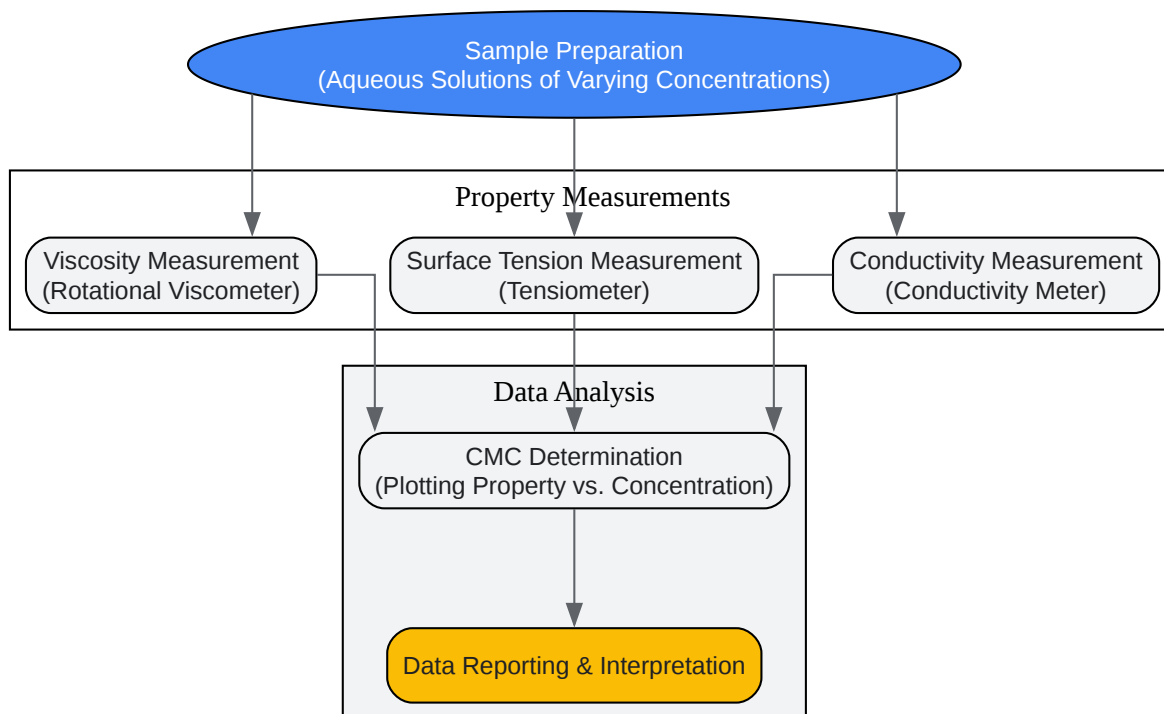
Caption: The process of micelle formation by surfactants.

Experimental Protocols

Accurate characterization of MEA-Lauryl Sulfate requires standardized experimental procedures. Below are detailed methodologies for determining its key properties.

General Experimental Workflow

The following diagram outlines a typical workflow for the physical and chemical characterization of a surfactant like MEA-Lauryl Sulfate.



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Caption: General workflow for surfactant characterization.

Protocol for Viscosity Measurement

Objective: To determine the viscosity of MEA-Lauryl Sulfate solutions at various concentrations.

Apparatus:

- Rotational viscometer[7][8]
- Beakers
- Precision scale
- Magnetic stirrer and stir bar[8]

- Thermostatically controlled water bath (optional, for temperature control)

Procedure:

- **Solution Preparation:** Prepare a series of aqueous solutions of MEA-Lauryl Sulfate at different concentrations (e.g., measured in parts per million or weight percent). Ensure the surfactant is fully dissolved using a magnetic stirrer.[\[8\]](#)
- **Instrument Calibration:** Calibrate the viscometer according to the manufacturer's instructions, often using deionized water or a standard viscosity fluid.[\[9\]](#)
- **Measurement:**
 - Place a known volume of the surfactant solution into a beaker.
 - Immerse the viscometer spindle into the solution to the specified depth.
 - Allow the temperature of the sample to equilibrate.
 - Begin rotation of the spindle at a constant speed and record the torque required.[\[7\]](#) The instrument software typically calculates the dynamic viscosity in mPa·s or cP.
- **Data Collection:** Repeat the measurement for each concentration. For non-Newtonian fluids, measurements should be taken at various shear rates.
- **Cleaning:** Thoroughly clean the spindle and beaker between each measurement to prevent cross-contamination.[\[8\]](#)

Protocol for Surface Tension and CMC Determination

Objective: To measure the surface tension of MEA-Lauryl Sulfate solutions and determine the Critical Micelle Concentration (CMC).

Apparatus:

- Surface Tensiometer (using Wilhelmy plate or Du Noüy ring method)[\[10\]](#)[\[11\]](#)
- Beakers

- Precision scale
- Micropipettes for accurate dilution

Procedure:

- **Solution Preparation:** Prepare a stock solution of MEA-Lauryl Sulfate at a concentration well above the expected CMC. Create a series of dilutions from this stock solution.
- **Instrument Setup:** Calibrate the tensiometer using a liquid with a known surface tension, such as deionized water. Ensure the platinum plate or ring is impeccably clean.
- **Measurement:**
 - Starting with the most dilute solution, measure the surface tension. The Wilhelmy plate method involves immersing a plate into the liquid and measuring the force exerted on it. [\[11\]](#)
 - The Du Noüy ring method measures the force required to pull a platinum ring from the liquid's surface. [\[3\]](#)
- **Data Collection:** Measure the surface tension for each concentration, moving from most dilute to most concentrated.
- **CMC Determination:**
 - Plot the measured surface tension (γ) as a function of the logarithm of the surfactant concentration ($\log C$). [\[12\]](#)
 - The plot will typically show a sharp decrease in surface tension followed by a plateau.
 - The CMC is the concentration at the point of intersection between the two linear portions of the graph. [\[5\]](#)[\[12\]](#)

Protocol for CMC Determination via Conductivity

Objective: To determine the CMC of an ionic surfactant like MEA-Lauryl Sulfate by measuring the change in electrical conductivity.

Apparatus:

- Conductivity meter with a temperature-compensated probe
- Beakers
- Precision scale
- Magnetic stirrer

Procedure:

- Solution Preparation: Prepare a series of MEA-Lauryl Sulfate solutions of varying concentrations in deionized water.
- Measurement:
 - Immerse the conductivity probe in each solution.
 - Allow the reading to stabilize and record the specific conductivity (in $\mu\text{S}/\text{cm}$ or mS/cm).
- Data Analysis:
 - Plot the specific conductivity versus the surfactant concentration.[\[12\]](#)
 - The graph will show two linear regions with different slopes. Below the CMC, conductivity increases steadily with concentration. Above the CMC, the slope of the line changes because the newly formed micelles have a lower mobility than the individual ions.
 - The CMC is the concentration at which the break in the slope occurs.[\[12\]](#)

Disclaimer: This document is intended for informational purposes for a technical audience. All experimental work should be conducted in a controlled laboratory environment, adhering to all relevant safety protocols and using appropriate personal protective equipment. The provided property values may vary depending on the specific grade and purity of the material.

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References

- 1. Buy Monoethanolamine lauryl sulfate (EVT-404610) | 4722-98-9 [evitachem.com]
- 2. CAS 4722-98-9: Monoethanolamine-lauryl sulfate [cymitquimica.com]
- 3. mastrad.com [mastrad.com]
- 4. Monoethanolamine lauryl sulfate | C₁₄H₃₃NO₅S | CID 78449 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Critical micelle concentration - Wikipedia [en.wikipedia.org]
- 6. m.youtube.com [m.youtube.com]
- 7. commons.erau.edu [commons.erau.edu]
- 8. commons.erau.edu [commons.erau.edu]
- 9. pubs.aip.org [pubs.aip.org]
- 10. tegewa.de [tegewa.de]
- 11. biolinscientific.com [biolinscientific.com]
- 12. justagriculture.in [justagriculture.in]
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